

Spectroscopic and Spectral Properties of Solvent Orange 62: A Technical Guide

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Compound of Interest

Compound Name: Solvent Orange 62

Cat. No.: B15287730

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Orange 62, also known by its Colour Index name C.I. 12714, is a metal-complex azo dye.[1] It presents as a reddish-orange powder and is utilized in various industrial applications, including wood stains, printing inks, and the coloring of plastics and other organic materials. Its structure incorporates a chromium atom complexed with an azo-based ligand, which contributes to its characteristic color and stability. This technical guide provides a comprehensive overview of the available spectroscopic data and spectral properties of **Solvent Orange 62**, intended to assist researchers and professionals in its application and analysis.

Physicochemical and Solubility Data

While specific spectroscopic data remains limited in publicly accessible literature, key physicochemical properties and solubility information have been compiled to aid in the handling and application of **Solvent Orange 62**.

Table 1: Physicochemical Properties of **Solvent Orange 62**

Property	Value	Reference
CI Name	Solvent Orange 62, C.I. 12714	[1]
CAS Number	52256-37-8	
Molecular Formula	$C_{32}H_{25}CrN_{10}O_8^-$	
Appearance	Reddish-orange powder	
Melting Point	169 °C	

Table 2: Solubility of **Solvent Orange 62** in Various Solvents

Solvent	Solubility (g/L)
Alcohol	100
1-Methoxy-2-propanol	200
n-Propanol	50
2-Ethoxyethanol	300
Methyl Ethyl Ketone (MEK)	500
Ethyl Acetate	50
Toluene	50

Spectroscopic Analysis: Experimental Protocols

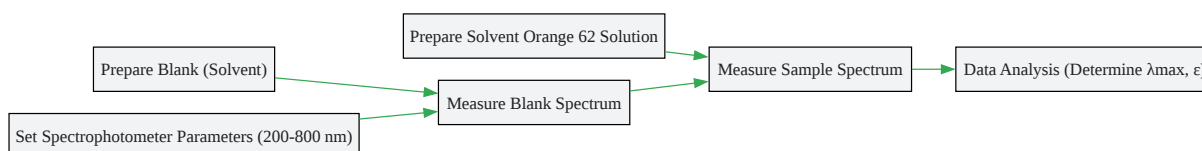
Detailed experimental protocols for the spectroscopic analysis of **Solvent Orange 62** are provided below. These are generalized procedures based on standard laboratory practices for analyzing similar metal-complex azo dyes.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is essential for determining the absorption characteristics of **Solvent Orange 62**, which are responsible for its color.

Experimental Protocol:

- **Sample Preparation:** Prepare a stock solution of **Solvent Orange 62** in a suitable transparent solvent (e.g., ethanol, methanol, or DMF) at a concentration of approximately 1 mg/mL. From the stock solution, prepare a series of dilutions to determine the optimal concentration for analysis (typically resulting in an absorbance between 0.1 and 1.0).
- **Instrumentation:** Use a dual-beam UV-Vis spectrophotometer.
- **Blank Measurement:** Fill a quartz cuvette with the pure solvent to be used for the sample and record a baseline spectrum. This will be subtracted from the sample spectrum.
- **Sample Measurement:** Rinse the cuvette with the sample solution and then fill it. Place the cuvette in the spectrophotometer and record the absorption spectrum over a wavelength range of 200-800 nm.
- **Data Analysis:** Identify the wavelength of maximum absorption (λ_{max}). If the molar concentration is known, calculate the molar absorptivity (ϵ) using the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance, c is the concentration in mol/L, and l is the path length of the cuvette in cm.



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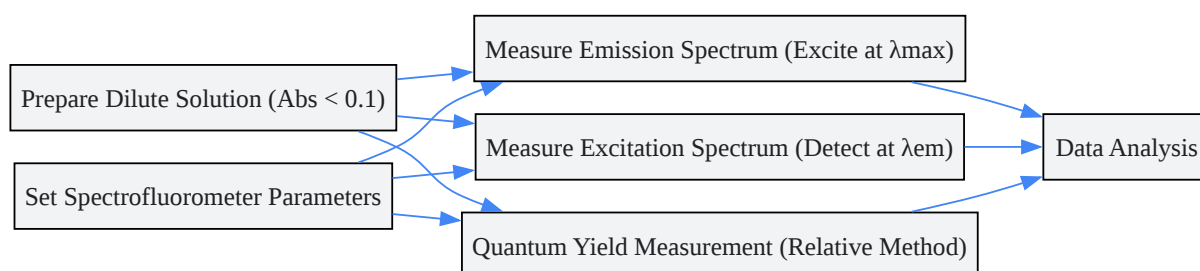
UV-Vis Spectroscopy Experimental Workflow

Fluorescence Spectroscopy

Fluorescence spectroscopy can provide insights into the emissive properties of **Solvent Orange 62** upon excitation with light.

Experimental Protocol:

- Sample Preparation: Prepare a dilute solution of **Solvent Orange 62** in a suitable solvent. The concentration should be low enough to avoid inner filter effects (typically with an absorbance of less than 0.1 at the excitation wavelength).
- Instrumentation: Use a spectrofluorometer equipped with an excitation source (e.g., Xenon lamp) and an emission detector.
- Excitation and Emission Wavelengths:
 - To determine the emission spectrum, excite the sample at its absorption maximum (λ_{max}) determined from UV-Vis spectroscopy and scan the emission wavelengths.
 - To determine the excitation spectrum, set the emission detector to the wavelength of maximum emission and scan the excitation wavelengths.
- Quantum Yield Measurement (Relative Method):
 - Select a standard with a known quantum yield that absorbs and emits in a similar spectral region (e.g., Rhodamine 6G in ethanol).
 - Measure the integrated fluorescence intensity and absorbance of both the sample and the standard at the same excitation wavelength.
 - Calculate the quantum yield (Φ) of the sample using the following equation: $\Phi_{\text{sample}} = \Phi_{\text{standard}} * (I_{\text{sample}} / I_{\text{standard}}) * (A_{\text{standard}} / A_{\text{sample}}) * (n_{\text{sample}}^2 / n_{\text{standard}}^2)$ where I is the integrated fluorescence intensity, A is the absorbance at the excitation wavelength, and n is the refractive index of the solvent.



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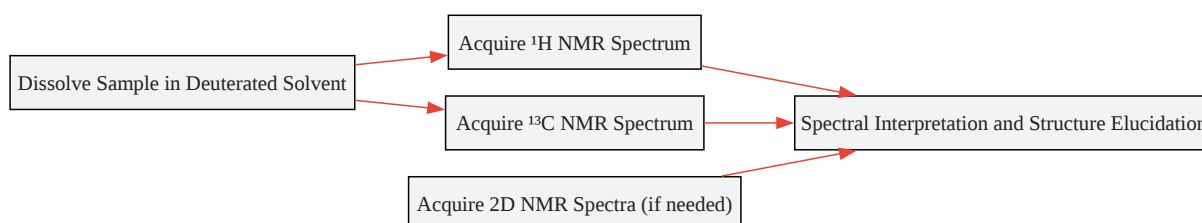
Fluorescence Spectroscopy Experimental Workflow

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure of **Solvent Orange 62**.

Experimental Protocol:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **Solvent Orange 62** in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆). The choice of solvent will depend on the solubility of the dye. Ensure the sample is fully dissolved and free of particulate matter.
- **Instrumentation:** Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **¹H NMR Spectroscopy:** Acquire a proton NMR spectrum to identify the number and types of hydrogen atoms in the molecule.
- **¹³C NMR Spectroscopy:** Acquire a carbon-13 NMR spectrum to identify the number and types of carbon atoms. Techniques such as DEPT can be used to distinguish between CH, CH₂, and CH₃ groups.
- **2D NMR Spectroscopy:** If necessary, perform 2D NMR experiments such as COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) to establish connectivity between protons and carbons, aiding in the complete structural assignment.



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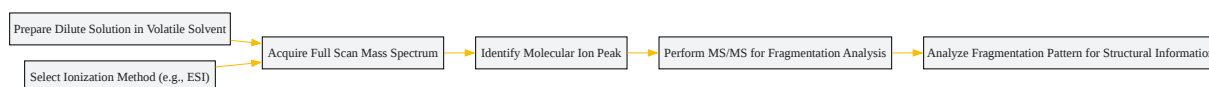
NMR Spectroscopy Experimental Workflow

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of **Solvent Orange 62**, confirming its elemental composition and structure.

Experimental Protocol:

- **Sample Preparation:** Prepare a dilute solution of **Solvent Orange 62** in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Instrumentation:** Use a mass spectrometer with a suitable ionization source, such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI).
- **Mass Spectrum Acquisition:** Introduce the sample into the mass spectrometer and acquire the mass spectrum. Identify the molecular ion peak ($[M]^+$ or $[M]^-$) to confirm the molecular weight.
- **Tandem Mass Spectrometry (MS/MS):** If structural information is required, perform MS/MS analysis. Isolate the molecular ion and subject it to collision-induced dissociation (CID) to generate a fragmentation pattern.
- **Data Analysis:** Analyze the fragmentation pattern to deduce the structure of the molecule by identifying characteristic losses of functional groups.



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Mass Spectrometry Experimental Workflow

Expected Spectral Properties (Qualitative)

Based on the structure of **Solvent Orange 62** as a metal-complex azo dye, the following general spectral properties can be anticipated:

- **UV-Vis Spectrum:** A broad absorption band in the visible region (likely between 400-550 nm) due to the $\pi \rightarrow \pi^*$ transitions of the conjugated azo system, which is responsible for its orange color. Additional absorption bands may be present in the UV region.
- **Fluorescence Spectrum:** Metal-complex azo dyes often exhibit weak fluorescence or are non-fluorescent due to efficient non-radiative decay pathways facilitated by the metal center. If fluorescent, a Stokes shift (the difference between the absorption and emission maxima) would be observed.
- **NMR Spectra:** The ^1H and ^{13}C NMR spectra would be complex due to the presence of aromatic rings and other functional groups. The signals would provide key information for confirming the organic ligand structure. The presence of the paramagnetic chromium ion may lead to broadening of NMR signals.
- **Mass Spectrum:** The mass spectrum should show a prominent molecular ion peak corresponding to the mass of the complex. The fragmentation pattern would likely involve the loss of ligands or parts of the organic structure.

Conclusion

This technical guide provides a summary of the known properties of **Solvent Orange 62** and outlines standardized protocols for its detailed spectroscopic characterization. While specific quantitative spectral data for this particular dye is not readily available in the public domain, the provided methodologies offer a robust framework for researchers to obtain this information. The expected spectral properties, based on its chemical class, serve as a preliminary guide for interpretation. Further experimental investigation is necessary to fully elucidate the detailed spectroscopic and photophysical properties of **Solvent Orange 62**.

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References

- 1. Benzyl Fast Yellow 3R | 15792-50-4 | Benchchem [[benchchem.com](#)]
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